

# Chemical Structure and Properties of Solavetivone

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## Compound of Interest

Compound Name: Solavetivone

Cat. No.: B1203128

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**Solavetivone** is a bicyclic sesquiterpenoid with a characteristic spiro[4.5]decane core structure. It is produced by various plants of the Solanaceae family, such as potato (*Solanum tuberosum*) and tobacco (*Nicotiana tabacum*), as a defense mechanism against pathogens.<sup>[1]</sup>

## Chemical Identifiers

A summary of the key chemical identifiers for **Solavetivone** is presented in Table 1.<sup>[2][3][4][5]</sup> These identifiers are crucial for unambiguous identification and database searches.

Identifier	Value	Source(s)
CAS Number	54878-25-0	[2][3][4][5]
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O	[2][3][4][5]
Molecular Weight	218.34 g/mol	[2][3][4][5]
IUPAC Name	(2R,5S,10R)-6,10-dimethyl-2-(prop-1-en-2-yl)spiro[4.5]dec-6-en-8-one	[2]
InChI	InChI=1S/C15H22O/c1-10(2)13-5-6-15(9-13)11(3)7-14(16)8-12(15)4/h7,12-13H,1,5-6,8-9H2,2-4H3/t12-,13-,15-/m1/s1	[2][4]
InChIKey	FGCUSSRGQNHZRW-UMVBOHGHSA-N	[2][4]
Canonical SMILES	C[C@H]1CC(=O)C=C([C@]12CC--INVALID-LINK--C(=C)C)C	[4][6]

## 2D Chemical Structure

2D representation of the **Solavetivone** molecule.

## Biosynthesis of Solavetivone

**Solavetivone** is synthesized from farnesyl diphosphate (FPP), a common precursor for sesquiterpenoids.[7] The biosynthesis involves a two-step enzymatic conversion.



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Biosynthetic pathway of **Solavetivone** from FPP.

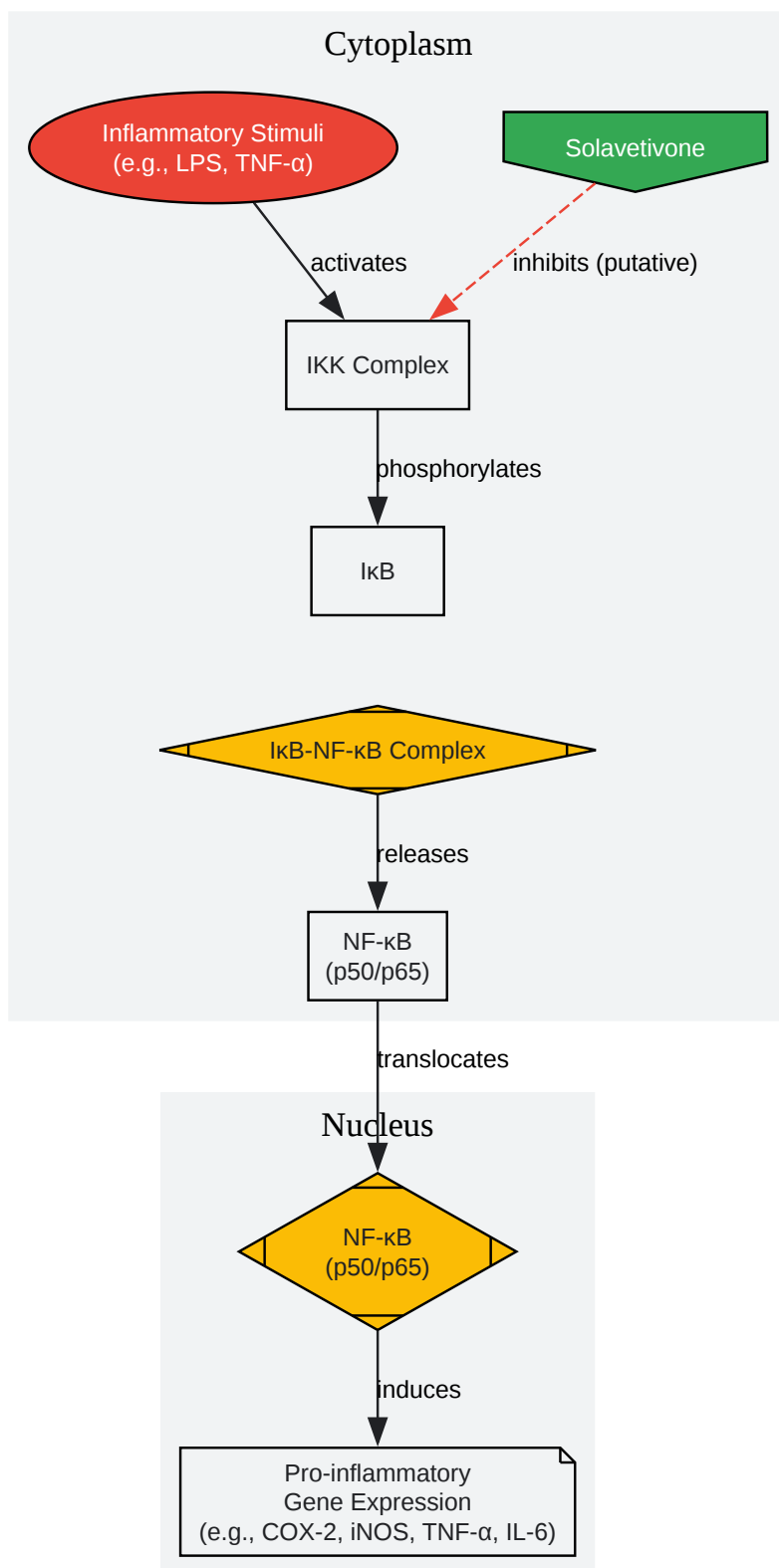
## Biological Activities of Solavetivone

**Solavetivone** exhibits a range of biological activities, primarily related to plant defense. These properties are also of interest for potential pharmaceutical applications. While extensive quantitative data is not readily available in public literature, its key activities are summarized below.

Biological Activity	Description
Antimicrobial	Solavetivone has demonstrated activity against various plant pathogens, including fungi and bacteria. It is a key component of the phytoalexin response in Solanaceous plants.
Anti-inflammatory	The compound has been noted for its anti-inflammatory properties, though the specific mechanisms and quantitative efficacy are still under investigation. A plausible mechanism is the modulation of the NF- $\kappa$ B signaling pathway.
Antioxidant	Solavetivone is reported to possess antioxidant properties, contributing to its role in mitigating oxidative stress during pathogen attack.

## Putative Anti-inflammatory Signaling Pathway

While the precise anti-inflammatory mechanism of **Solavetivone** is not yet fully elucidated, a likely target is the NF- $\kappa$ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. This pathway is a central regulator of inflammation, and many natural products exert their anti-inflammatory effects through its modulation. A proposed mechanism is depicted below.



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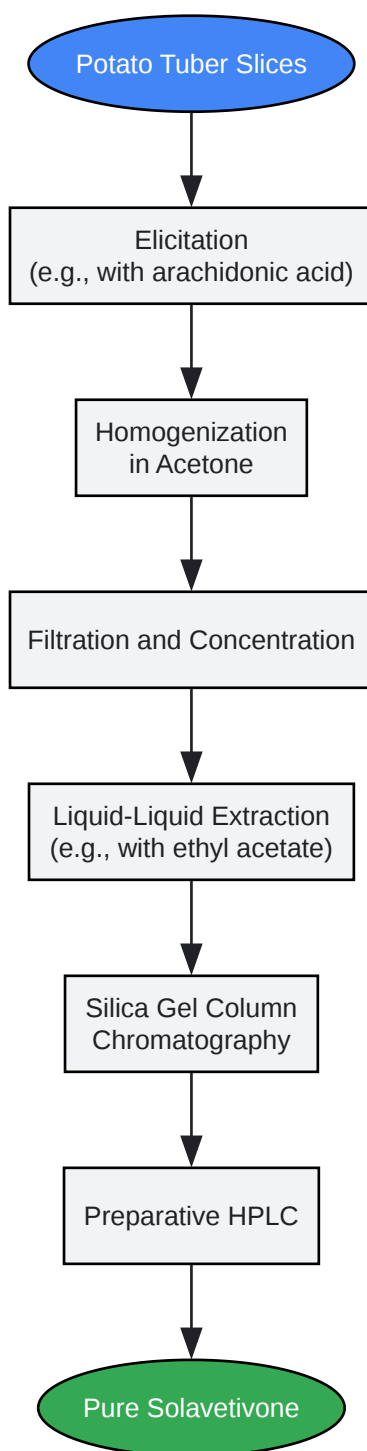
Putative inhibition of the NF-κB signaling pathway by **Solavetivone**.

## Experimental Protocols

This section provides detailed methodologies for the isolation, synthesis, and biological evaluation of **Solavetivone**.

### Isolation of Solavetivone from Potato Tubers

The following protocol describes a general procedure for the extraction and isolation of **Solavetivone** from potato tubers.



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